

p-Azidomethylphenyltrimethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: *p*-Azidomethylphenyltrimethoxysilane

Cat. No.: B3156669

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Technical Data for p-Azidomethylphenyltrimethoxysilane

This guide provides the fundamental physicochemical properties of **p-Azidomethylphenyltrimethoxysilane**, a compound relevant to researchers and professionals in drug development and materials science. The data is presented for clear and easy reference.

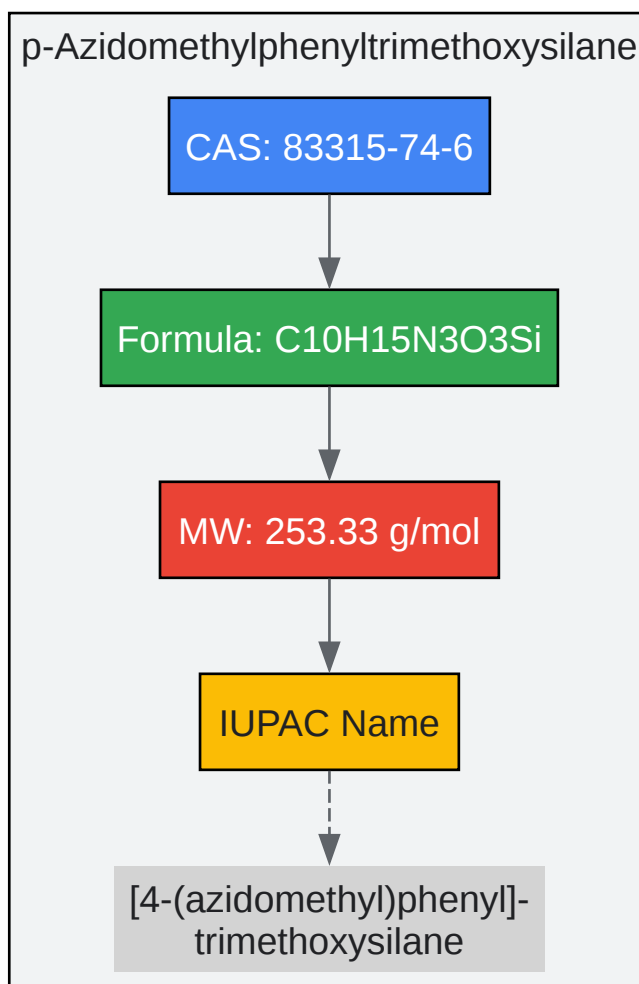
Physicochemical Properties

The core quantitative data for **p-Azidomethylphenyltrimethoxysilane** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ N ₃ O ₃ Si
Molecular Weight	253.33 g/mol [1]
IUPAC Name	[4-(azidomethyl)phenyl]-trimethoxysilane[1]
CAS Number	83315-74-6[2][3]

Structural Information

To visualize the logical relationship of the compound's identifiers, the following diagram is provided.



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Caption: Key identifiers for **p-Azidomethylphenyltrimethoxysilane**.

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References

- 1. p-Azidomethylphenyltrimethoxysilane | C₁₀H₁₅N₃O₃Si | CID 20490159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 83315-74-6_p-AZIDOMETHYLPHENYLTRIMETHOXYSILANE, 90CAS号:83315-74-6_p-AZIDOMETHYLPHENYLTRIMETHOXYSILANE, 90【结构式 性质 英文】 - 化源网 [m.chemsrc.com]
- 3. p-AZIDOMETHYLPHENYLTRIMETHOXYSILANE, 90% - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [p-Azidomethylphenyltrimethoxysilane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3156669#p-azidomethylphenyltrimethoxysilane-molecular-weight-and-formula]

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